

Personal protective equipment for handling **Sec-butyl isopropyl ether**

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Compound of Interest

Compound Name: *Sec-butyl isopropyl ether*

Cat. No.: *B101348*

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Essential Safety and Handling Guide for **Sec-butyl Isopropyl Ether**

Disclaimer: A specific Safety Data Sheet (SDS) for **Sec-butyl isopropyl ether** (CAS 18641-81-1) was not readily available. The following information is compiled from data on closely related chemicals, namely sec-butyl ether and isopropyl ether, and should be used as a guide. It is crucial to handle this chemical with care and to consult with your institution's safety officer for specific guidance.

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Sec-butyl isopropyl ether**. Adherence to these procedures is critical for ensuring laboratory safety.

Key Safety Information and Physical Properties

Sec-butyl isopropyl ether is a flammable liquid and should be handled with extreme caution. The following table summarizes its key quantitative data based on available information for closely related ethers.

| Property | Value | Source |
|-------------------|--|--------|
| Molecular Formula | C ₇ H ₁₆ O | [1][2] |
| Molecular Weight | 116.20 g/mol | [3] |
| Appearance | Colorless liquid | [4] |
| Boiling Point | 121 °C (for sec-butyl ether) | [4] |
| Flash Point | 25.6 °C (closed cup) (for sec-butyl ether) | [4] |
| Relative Density | 0.759 g/cm ³ at 25 °C (for sec-butyl ether) | [4] |
| Hazards | Highly flammable liquid and vapor. May form explosive peroxides. | [5][6] |

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **Sec-butyl isopropyl ether**.

| Operation | Required Personal Protective Equipment |
|-----------------------------------|---|
| Weighing and Solution Preparation | - Eye Protection: Chemical splash goggles. - Hand Protection: Chemical-resistant gloves (e.g., Nitrile or Neoprene). - Body Protection: Laboratory coat. |
| Chemical Handling and Reactions | - Eye Protection: Chemical splash goggles and a face shield. - Hand Protection: Double gloving with chemical-resistant gloves. - Body Protection: Flame-retardant laboratory coat. - Respiratory Protection: Work in a certified chemical fume hood. |
| Spill Cleanup and Waste Disposal | - Eye Protection: Chemical splash goggles and a face shield. - Hand Protection: Heavy-duty chemical-resistant gloves. - Body Protection: Chemical-resistant apron over a laboratory coat. - Respiratory Protection: Air-purifying respirator with organic vapor cartridges if not in a fume hood. |

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Ensure a certified chemical fume hood is operational.
- Remove all potential ignition sources from the work area (e.g., open flames, hot plates, spark-producing equipment).[7]
- Have a fire extinguisher rated for flammable liquids (e.g., CO₂, dry chemical) readily accessible.[6]
- Prepare a spill kit with absorbent materials.

2. Handling and Use:

- Ground and bond containers when transferring the ether to prevent static discharge.[6]
- Dispense the required amount of **Sec-butyl isopropyl ether** slowly and carefully to minimize splashing and vapor generation.
- Keep the container tightly closed when not in use.[5]

3. Storage:

- Store in a cool, dry, and well-ventilated area away from heat and direct sunlight.[4][5]
- Store in a flammable liquids cabinet.
- Ethers can form explosive peroxides over time, especially when exposed to air and light.[6]
Label containers with the date received and the date opened.

4. Spill and Emergency Procedures:

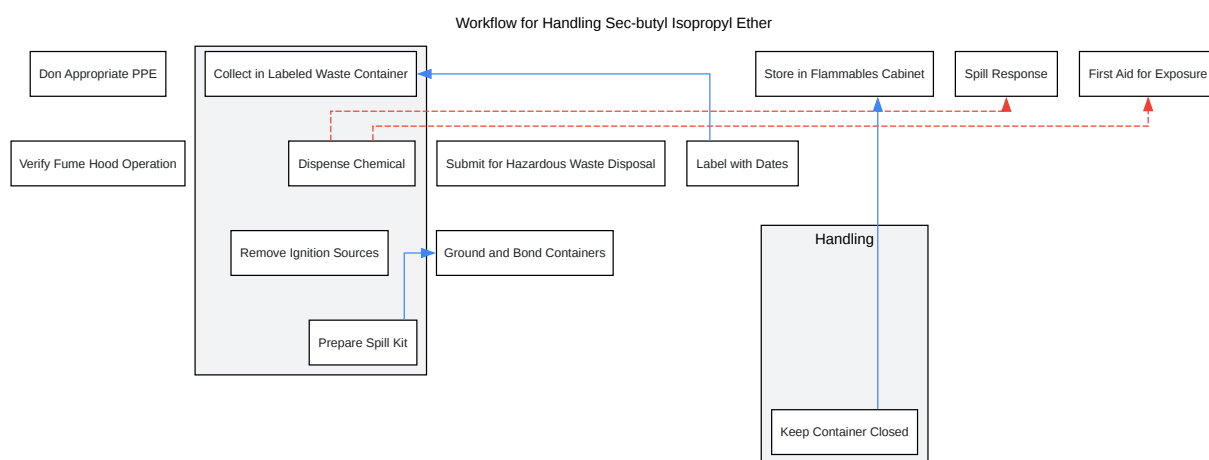
- Small Spills: In a fume hood, absorb the spill with an inert material (e.g., vermiculite, sand). Place the contaminated material in a sealed, labeled container for hazardous waste disposal.
- Large Spills: Evacuate the area and contact your institution's emergency response team.
- Skin Contact: Immediately wash the affected area with soap and plenty of water.[4]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention.[4]
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[4]
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[4]

5. Disposal Plan:

- All waste containing **Sec-butyl isopropyl ether** must be treated as hazardous waste.

- Collect waste in a properly labeled, sealed, and compatible container.
- Dispose of the waste through your institution's hazardous waste management program. This typically involves incineration at a licensed facility.[5]

Experimental Workflow and Safety Precautions



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Caption: Logical workflow for the safe handling of **Sec-butyl isopropyl ether**.

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